

Application Note & Protocol: Synthesis of N-Propionyl-N-phenylglycine

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Compound of Interest

Compound Name: *N-Phenyl-N-propionylglycine*

Cat. No.: *B7459985*

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Abstract

This document provides a comprehensive guide to the acylation of N-phenylglycine using propionic anhydride to synthesize N-propionyl-N-phenylglycine. N-acyl amino acids are a significant class of molecules with applications ranging from surfactants to drug development and materials science.^{[1][2][3]} This protocol details a robust laboratory-scale procedure, including reaction mechanism, step-by-step experimental instructions, purification methods, and critical safety considerations. The causality behind key procedural steps is explained to provide researchers with a deep understanding of the synthesis, enabling effective troubleshooting and adaptation.

Introduction and Scientific Background

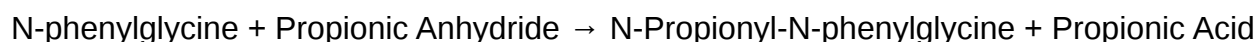
N-phenylglycine is a non-proteinogenic amino acid notable as an industrial precursor for indigo dye and as a building block in organic synthesis.^[4] Its derivatization through N-acylation modifies its chemical properties, creating amphiphilic structures with broad utility. The introduction of a propionyl group via acylation with propionic anhydride is a fundamental transformation that yields N-propionyl-N-phenylglycine.

The reaction proceeds via a nucleophilic acyl substitution mechanism. The nitrogen atom of N-phenylglycine acts as the nucleophile, attacking one of the electrophilic carbonyl carbons of propionic anhydride. This process is highly efficient but requires careful management of reaction conditions to ensure high yield and purity, particularly concerning the handling of the corrosive anhydride reagent.

Reaction Mechanism and Stoichiometry

The core of this synthesis is the nucleophilic acyl substitution reaction. The amino group of N-phenylglycine attacks a carbonyl carbon of propionic anhydride, leading to the formation of a tetrahedral intermediate. This intermediate subsequently collapses, expelling a propionate ion, a relatively good leaving group due to resonance stabilization.^[5] The overall reaction produces the desired N-propionyl-N-phenylglycine and one equivalent of propionic acid as a byproduct.

Reaction Scheme:



The mechanism is illustrated in the diagram below. The inclusion of a non-nucleophilic base, such as pyridine, is crucial. Pyridine serves two purposes: it acts as a scavenger for the propionic acid generated during the reaction, driving the equilibrium towards the product, and it can also act as a nucleophilic catalyst, forming a highly reactive acylpyridinium intermediate.

Caption: Mechanism of N-phenylglycine acylation.

Materials and Equipment

Reagents and Chemicals

Reagent	Formula	MW (g/mol)	Molarity/Purity	Supplier	Notes
N-Phenylglycine	C ₈ H ₉ NO ₂	151.16	≥98%	Sigma-Aldrich	Store in a cool, dry place.[4]
Propionic Anhydride	C ₆ H ₁₀ O ₃	130.14	≥98.5%	Carl ROTH	Corrosive. Handle with extreme care. [6]
Pyridine	C ₅ H ₅ N	79.10	Anhydrous, ≥99.8%	Sigma-Aldrich	Toxic & Flammable. Use in a fume hood.
Dichloromethane (DCM)	CH ₂ Cl ₂	84.93	Anhydrous, ≥99.8%	Fisher Scientific	Volatile. Use in a well-ventilated fume hood.
Hydrochloric Acid	HCl	36.46	2 M (aq.)	VWR	For workup.
Deionized Water	H ₂ O	18.02	N/A	In-house	For washing and recrystallization.
Anhydrous MgSO ₄ /Na ₂ SO ₄	-	-	Granular	Fisher Scientific	For drying the organic phase.

Equipment

- Three-neck round-bottom flask (250 mL) with stoppers
- Magnetic stirrer and stir bar

- Reflux condenser with coolant circulation
- Dropping funnel (100 mL)
- Heating mantle with temperature control
- Ice-water bath
- Separatory funnel (500 mL)
- Büchner funnel and flask for vacuum filtration
- Rotary evaporator
- pH paper or calibrated pH meter
- Standard laboratory glassware (beakers, graduated cylinders, Erlenmeyer flasks)
- Thin-Layer Chromatography (TLC) plates (silica gel) and developing chamber

Detailed Experimental Protocol

This protocol is based on a 10 mmol scale. Adjust quantities accordingly for different scales.

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Sources

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